

# Application Note: Radionuclidic Purity of Strontium-82 via High-Resolution Gamma Spectroscopy

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## Compound of Interest

Compound Name: Strontium-82

Cat. No.: B1233234

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**Audience:** Researchers, scientists, and drug development professionals involved in the production and quality control of radiopharmaceuticals.

**Purpose:** This document provides a detailed protocol for determining the radionuclidic purity of **Strontium-82** (Sr-82) using high-resolution gamma-ray spectroscopy. Sr-82 is the parent radionuclide in the Sr-82/Rubidium-82 (Rb-82) generator system, which is widely used for Positron Emission Tomography (PET) myocardial perfusion imaging.[1] Ensuring the purity of Sr-82 is critical to prevent unnecessary radiation dose to patients from long-lived impurities.[2]

## Principle of the Method

Gamma-ray spectroscopy is a non-destructive analytical technique used to identify and quantify gamma-emitting radionuclides.[3] Each radionuclide has a unique decay scheme, emitting gamma rays at characteristic energies. By measuring the energy spectrum of a sample, the constituent radionuclides can be identified and their activities calculated.

For Sr-82, which decays via electron capture and does not emit significant gamma rays itself, its purity and activity are typically determined by measuring the gamma emissions from its short-lived daughter, Rb-82 (Half-life: ~75 seconds), after secular equilibrium has been established.[4][5] The primary emissions from the Sr-82/Rb-82 system are the 511 keV photons from positron-electron annihilation and a prominent 776.5 keV gamma ray from Rb-82 decay.[5][6]

The primary radionuclidic impurity of concern is Strontium-85 (Sr-85), which is often co-produced during the manufacturing process of Sr-82.[2][4] Other potential impurities may include Rubidium-83 (Rb-83) and Rubidium-84 (Rb-84).[5] Gamma spectroscopy allows for the detection and quantification of these impurities by identifying their unique gamma-ray photopeaks.

## Key Decay Characteristics and Purity Specifications

The successful identification of Sr-82 and its impurities relies on understanding their decay characteristics.

Table 1: Decay Characteristics of Sr-82, Rb-82, and Common Impurities

Radionuclide	Half-Life	Decay Mode	Key Gamma Energies (keV)
Strontium-82 (Sr-82)	25.35 days[7][8]	Electron Capture (EC)	Assayed via Rb-82 daughter
Rubidium-82 (Rb-82)	1.273 minutes[6]	$\beta^+$ (95.5%), EC (4.5%)	511.0 (Annihilation), 776.5
Strontium-85 (Sr-85)	64.85 days[7]	Electron Capture (EC)	514.0
Rubidium-83 (Rb-83)	86.2 days	Electron Capture (EC)	520.4, 529.6, 552.6

| Rubidium-84 (Rb-84) | 32.9 days | EC,  $\beta^+$ ,  $\beta^-$  | 881.6 |

Radionuclidic purity is critical for patient safety. Regulatory bodies and pharmacopoeias define strict limits for impurities in Sr-82/Rb-82 generators.

Table 2: Typical Radionuclidic Purity Specifications for Sr-82/Rb-82 Generators

Impurity	Limit at Elution Time	Reference
Strontium-82 (Sr-82)	$\leq 0.02 \mu\text{Ci per mCi Rb-82}$	[1][9]
Strontium-85 (Sr-85)	$\leq 0.2 \mu\text{Ci per mCi Rb-82}$	[1][9]

| All other gamma emitters |  $\leq 0.01$  mCi per mCi Sr-82 [\[5\]](#) |

## Instrumentation and Materials

- High-Purity Germanium (HPGe) Detector: Coaxial type, with high resolution (e.g.,  $<2.0$  keV FWHM at 1332.5 keV) and high efficiency.
- Lead Shielding: To reduce background radiation.
- Multichannel Analyzer (MCA): With associated electronics (amplifier, ADC).[\[10\]](#)
- Gamma Spectroscopy Software: For data acquisition and analysis.
- Calibrated Radioactive Sources: Multi-gamma point source (e.g.,  $^{152}\text{Eu}$ ,  $^{133}\text{Ba}$ ) for energy and efficiency calibration.
- Sample Vials: Of a consistent and reproducible geometry (e.g., 20 mL glass vials).
- Sr-82 Sample: Solution of Strontium Chloride in dilute HCl.[\[5\]](#)

## Experimental Protocol

The following protocol outlines the steps for performing a radionuclidic purity analysis of an Sr-82 sample.

## System Setup and Calibration

- Energy Calibration:
  - Place a calibrated multi-gamma source (e.g.,  $^{152}\text{Eu}$ ) at a fixed distance from the HPGe detector.
  - Acquire a spectrum for a sufficient duration to obtain well-defined photopeaks across the energy range of interest (approx. 60 keV to 2000 keV).[\[3\]](#)
  - Using the spectroscopy software, perform an energy calibration by fitting a polynomial function to the known gamma-ray energies of the source versus the channel number of the corresponding photopeaks.

- Efficiency Calibration:
  - Using the same geometry as the energy calibration, acquire a spectrum from the calibrated source.
  - The software will use the known activities and branching ratios of the calibration source's gamma emissions to generate an efficiency curve (detector efficiency vs. gamma-ray energy). This curve is crucial for calculating the activity of unknown radionuclides.

## Sample Preparation and Measurement

- Sample Preparation:
  - Pipette a precise, known volume of the Sr-82 solution into a standard sample vial.
  - Seal the vial. For accurate assay of Sr-82 via its Rb-82 daughter, the sample should be allowed to stand for at least 2 hours to ensure secular equilibrium is reached.
- Background Measurement:
  - Place an empty, identical vial in the detector shield.
  - Acquire a background spectrum for a duration at least as long as the planned sample count time. This spectrum will be subtracted from the sample spectrum to account for environmental radiation.
- Sample Acquisition:
  - Replace the empty vial with the prepared Sr-82 sample, ensuring the geometry is identical to the calibration setup.
  - Acquire the gamma-ray spectrum. The counting time should be long enough to achieve adequate statistical significance for the peaks of any potential impurities.

## Data Analysis and Purity Calculation

- Spectrum Analysis:

- Perform a background subtraction on the acquired sample spectrum.
- Identify the prominent photopeaks. The spectrum should be dominated by the 511.0 keV annihilation peak and the 776.5 keV peak from the Rb-82 daughter.[6]
- Carefully examine the spectrum for other peaks. Specifically, search for the 514.0 keV peak of Sr-85. Note that this peak is very close to the 511.0 keV annihilation peak and requires a high-resolution detector to resolve.
- Search for other potential impurities listed in Table 1 at their respective energies.
- Activity Calculation:
  - For each identified photopeak (of the primary nuclide and impurities), calculate the activity (A) using the following formula:

“

$$A \text{ (Bq)} = \text{Net Peak Area} / (t \times \varepsilon \times I_\gamma)$$

Where:

- *Net Peak Area: Total counts in the photopeak minus background.*
- *t: Acquisition live time in seconds.*
- *$\varepsilon$ : Detector efficiency at the peak energy (from the calibration curve).*
- *$I_\gamma$ : Branching ratio (gamma-ray intensity) for the specific emission.*

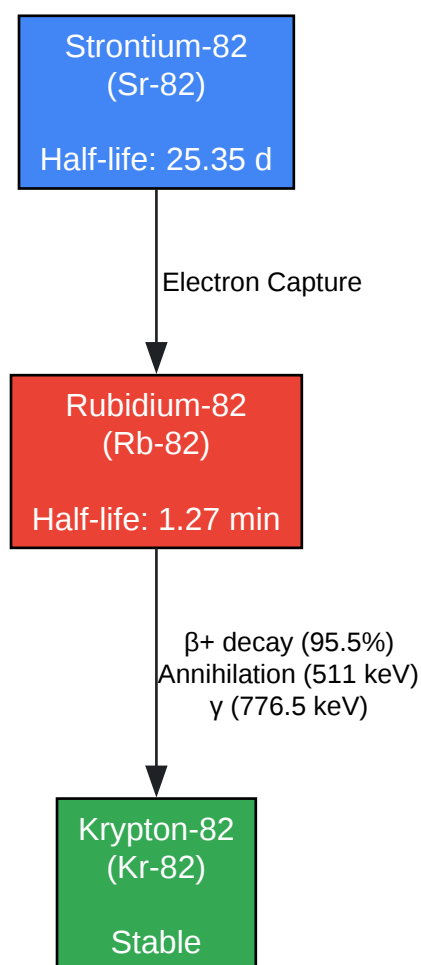
- Radionuclidic Purity Calculation:
  - Calculate the activity of Sr-82 based on the activity of the 776.5 keV peak of its Rb-82 daughter (assuming equilibrium).

- Calculate the activity of each identified impurity radionuclide.
- Express the radionuclidic purity as the ratio of the impurity activity to the Sr-82 activity, typically in units of  $\mu\text{Ci/mCi}$  or as a percentage.
- Compare the results against the specifications outlined in Table 2.

## Visualizations

### Sr-82 Decay Pathway

The decay of **Strontium-82** to stable Krypton-82 is a two-step process, which forms the basis of the Sr-82/Rb-82 generator.

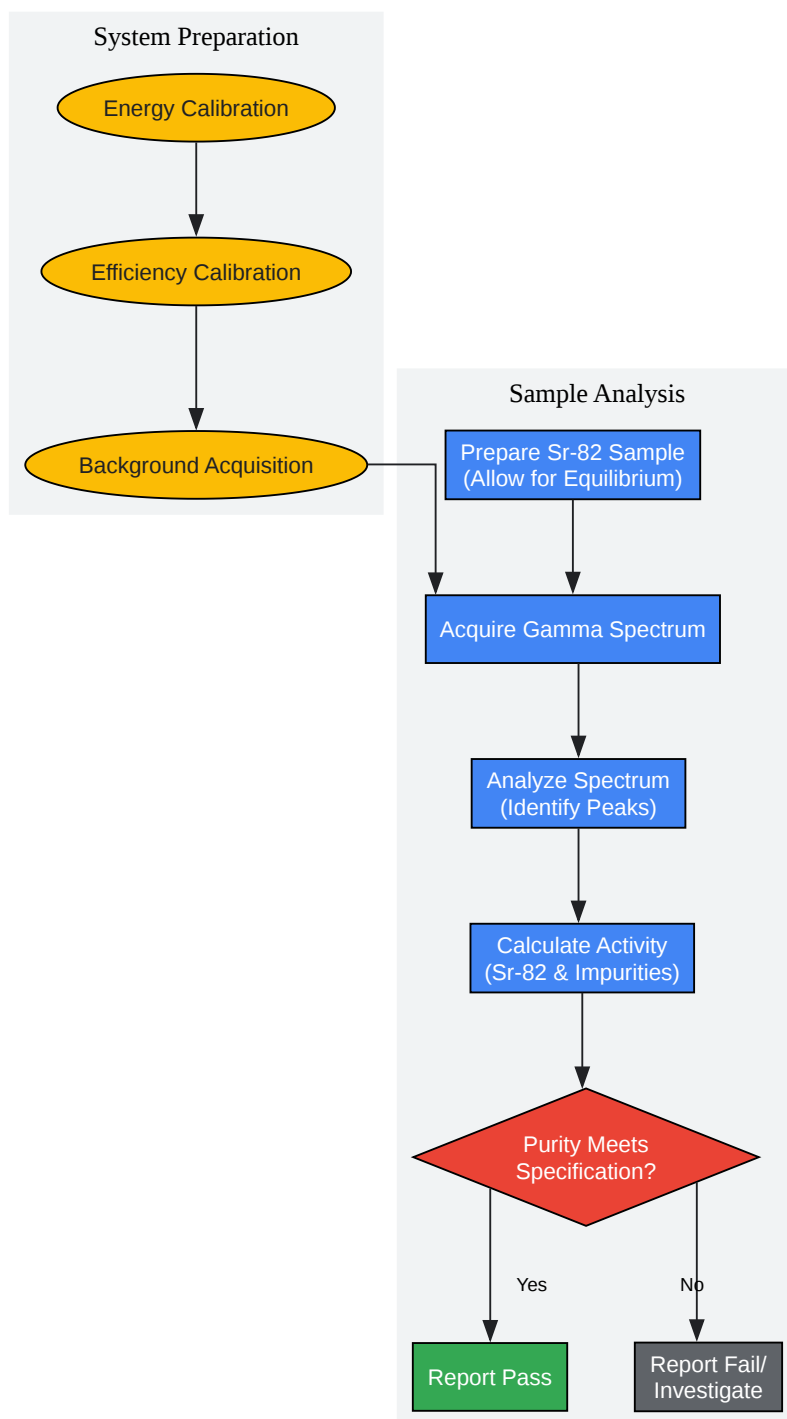


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Diagram 1: Simplified decay scheme of **Strontium-82** to stable Krypton-82.

## Gamma Spectroscopy Workflow for Sr-82 Purity

The logical flow for determining radionuclidic purity follows a standardized procedure from calibration to final reporting.



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